

Application Notes and Protocols: Imazapyr Dose-Response Studies on Target Weed Species

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Compound of Interest

Compound Name: Imazapyr

Cat. No.: B1671738

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These application notes provide a summary of the dose-response of various weed species to the herbicide **imazapyr**. Detailed protocols for conducting dose-response studies are also included to assist researchers in evaluating the efficacy of **imazapyr** and other herbicides.

Data Presentation

Imazapyr is a non-selective, systemic herbicide that functions by inhibiting the acetolactate synthase (ALS) enzyme, which is crucial for the biosynthesis of branched-chain amino acids in plants.[1][2] This inhibition leads to a cessation of cell growth and protein synthesis, ultimately causing plant death.[1][2] The efficacy of **imazapyr** varies depending on the target weed species, the application rate, and the growth stage of the weed.

The following tables summarize the available quantitative data on the efficacy of **imazapyr** on several target weed species. It is important to note that standardized dose-response values (e.g., GR50 - the dose required to reduce plant growth by 50%) are not uniformly available in the literature for **imazapyr** across a wide range of weed species. The data presented here are extracted from various studies and may report different efficacy metrics.

Table 1: **Imazapyr** Efficacy on Cogongrass (*Imperata cylindrica*)

Application Rate (kg ae/ha)	Percent Control	Time After Treatment	Notes	Reference
2.2	88% - 90%	2 years (after retreatment)	September applications provided greater control.	[3]
1.1	60% (alone)	12 months	[4]	
1.1 (with seed oil)	4%	12 months	[4]	

Table 2: **Imazapyr** Efficacy on Johnsongrass (*Sorghum halepense*)

Herbicide Formulation	Application Rate	Percent Control	Time After Treatment	Notes	Reference
Arsenal (imazapyr)	8 oz/acre	Good (80-89%) to Excellent (90-100%)	Not Specified	Can be used selectively in bermudagrass.	[5]
Arsenal	Not Specified	63%	28 days	[6]	
Plateau (imazapic)	12 fl oz/ac	58%	28 days	Imazapic is in the same chemical family as imazapyr.	[6]

Table 3: **Imazapyr** Efficacy on Downy Brome (*Bromus tectorum*)

Herbicide	Application Timing	I50 Value (g ai/ha)	Notes	Reference
Imazamox	Fall	Lower I50 values	Imazamox is in the same chemical family as imazapyr. Lower I50 indicates higher efficacy.	[7]
Imazamox	Spring	Higher I50 values	[7]	

Table 4: **Imazapyr** I50 Value for Acetohydroxyacid Synthase (AHAS) Activity in Sugarcane

Plant Type	I50 Value (μM)
Control (N12)	0.043
Imazapyr-tolerant selections	0.12 - 0.17

Source:[8]

Experimental Protocols

Protocol 1: Whole-Plant Dose-Response Bioassay in a Greenhouse

This protocol outlines a method for determining the dose-response of a target weed species to **imazapyr** in a controlled greenhouse environment.

1. Plant Material and Growth Conditions:

- Collect mature seeds from the target weed population.
- Sow the seeds in pots filled with a suitable growing medium (e.g., a mixture of peat, perlite, and sand).

- Grow the plants in a greenhouse with controlled temperature, humidity, and photoperiod (e.g., 25/20°C day/night, 60-70% relative humidity, 16-hour photoperiod).
- Water the plants as needed to maintain adequate soil moisture.

2. Herbicide Application:

- Prepare a stock solution of **imazapyr**. The commercial formulation and its concentration of the active ingredient should be noted.
- Create a series of herbicide dilutions to achieve the desired range of application rates. A logarithmic series of doses is often effective (e.g., 0, 0.125x, 0.25x, 0.5x, 1x, 2x, 4x, where 'x' is the recommended field application rate).
- Apply the herbicide to the plants at a consistent growth stage (e.g., 2-4 leaf stage).
- Use a cabinet sprayer calibrated to deliver a precise volume of the herbicide solution uniformly to the plants.

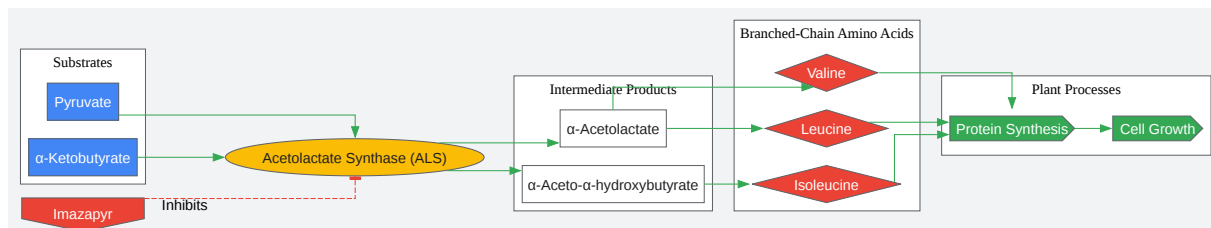
3. Data Collection and Analysis:

- At a set time after treatment (e.g., 21 days), visually assess the percentage of injury for each plant.
- Harvest the above-ground biomass of each plant, dry it in an oven (e.g., at 60°C for 72 hours), and record the dry weight.
- Express the dry weight of each treated plant as a percentage of the average dry weight of the untreated control plants.
- Analyze the data using a non-linear regression model (e.g., a log-logistic model) to determine the GR50 value (the herbicide dose that causes a 50% reduction in plant growth).

[9]

Visualizations

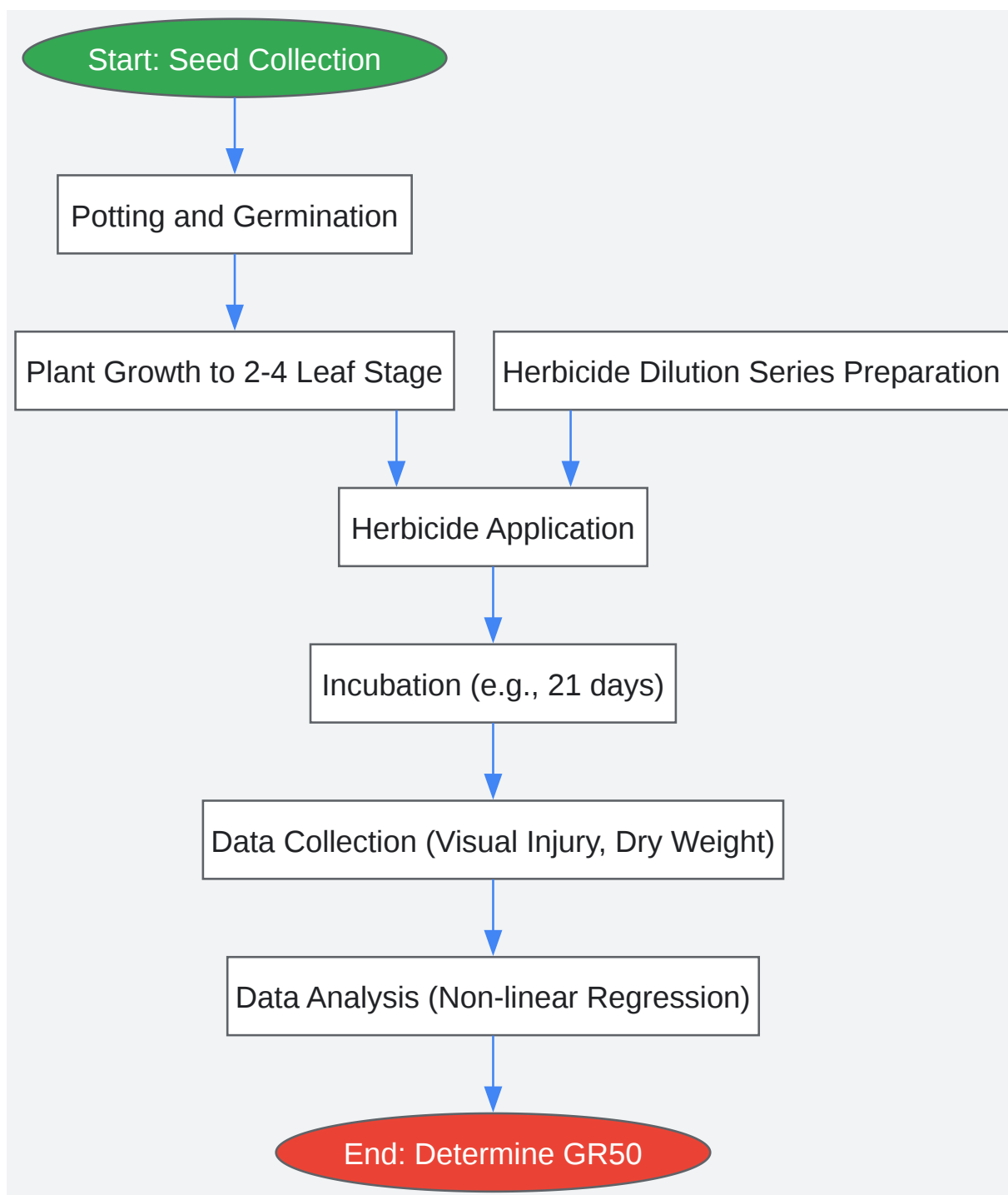
Signaling Pathway



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Caption: **Imazapyr** inhibits the ALS enzyme, blocking amino acid synthesis.

Experimental Workflow



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Caption: Workflow for a whole-plant herbicide dose-response bioassay.

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